

Spectral Properties of C.I. Acid Black 94 in Solution: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Black 94

Cat. No.: B15553249

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Black 94, also known by its Colour Index number 30336 and CAS number 6358-80-1, is a trisazo dye.^[1] It presents as a blue-black powder that is soluble in water.^[1] While it finds application in the dyeing of wool, silk, and leather, a comprehensive, publicly available dataset detailing its specific spectral properties in various solutions is notably scarce in scientific literature.^[1] This guide aims to consolidate the available information and provide a framework for its characterization, acknowledging the current gaps in quantitative spectral data.

Molecular and Chemical Properties

A summary of the fundamental properties of **C.I. Acid Black 94** is provided in the table below.

Property	Value	Reference
C.I. Name	Acid Black 94	[1]
C.I. Number	30336	[1]
CAS Number	6358-80-1	[1][2]
Molecular Formula	$C_{41}H_{29}N_8Na_3O_{11}S_3$	[1][2]
Molecular Weight	974.88 g/mol	[1][2]
Class	Trisazo	[1]
Physical Appearance	Blue-black powder	[1]
Solubility	Soluble in water	[1]

Spectral Characteristics: Current State of Knowledge

Detailed quantitative data regarding the spectral properties of **C.I. Acid Black 94**, such as its maximum absorption wavelength (λ_{max}) in various solvents, molar absorptivity (ϵ), and solvatochromic or pH-dependent spectral shifts, are not readily available in the reviewed scientific literature.

While studies on the degradation of other acid black dyes, such as Acid Black 1 and Acid Black ATT, utilize UV-Vis spectroscopy to monitor the process, they do not provide the foundational spectral data for **C.I. Acid Black 94**. For instance, studies on the photocatalytic degradation of other acid dyes often report changes in the absorption spectra over time as an indication of dye breakdown, but the initial, intrinsic spectral properties of the specific dye are often assumed or not the focus of the study.

Proposed Experimental Protocols for Spectral Characterization

To address the gap in available data, the following experimental protocols are proposed for the comprehensive spectral characterization of **C.I. Acid Black 94**.

Determination of Maximum Absorption Wavelength (λ_{max}) and Molar Absorptivity (ϵ) in Aqueous Solution

Objective: To determine the wavelength of maximum absorbance and the molar absorption coefficient of **C.I. Acid Black 94** in a standard aqueous solvent.

Methodology:

- Materials:
 - **C.I. Acid Black 94** (analytical standard)
 - Deionized water (Type I)
 - Volumetric flasks (Class A)
 - Pipettes (Class A)
 - UV-Vis spectrophotometer (double beam)
 - Quartz cuvettes (1 cm path length)
- Procedure:
 - Preparation of Stock Solution: Accurately weigh a precise amount of **C.I. Acid Black 94** and dissolve it in a known volume of deionized water to prepare a stock solution of a specific concentration (e.g., 100 mg/L).
 - Preparation of Standard Solutions: Prepare a series of standard solutions of varying concentrations (e.g., 1, 2, 5, 10, 15, 20 mg/L) by diluting the stock solution with deionized water.
 - Spectrophotometric Analysis:
 - Record the UV-Vis absorption spectrum of each standard solution from 200 to 800 nm, using deionized water as the blank.
 - Identify the wavelength of maximum absorbance (λ_{max}).

- Data Analysis:
 - Construct a calibration curve by plotting the absorbance at λ_{max} against the concentration of the standard solutions.
 - According to the Beer-Lambert law ($A = \epsilon bc$), the molar absorptivity (ϵ) can be calculated from the slope of the calibration curve (Slope = ϵb , where b is the path length of the cuvette, typically 1 cm). The concentration will need to be converted to mol/L.

Investigation of Solvatochromic Effects

Objective: To study the effect of solvent polarity on the absorption spectrum of **C.I. Acid Black 94**.

Methodology:

- Materials:
 - **C.I. Acid Black 94**
 - A series of solvents with varying polarities (e.g., water, ethanol, methanol, acetonitrile, dimethyl sulfoxide, acetone, chloroform, cyclohexane).
- Procedure:
 - Solution Preparation: Prepare solutions of **C.I. Acid Black 94** of the same concentration in each of the selected solvents.
 - Spectrophotometric Analysis: Record the UV-Vis absorption spectrum of each solution over the range of 200-800 nm, using the respective pure solvent as a blank.
 - Data Analysis:
 - Record the λ_{max} for each solvent.
 - Analyze the shift in λ_{max} as a function of solvent polarity parameters (e.g., dielectric constant, Reichardt's ET(30) scale).

Determination of pH-Dependent Spectral Changes

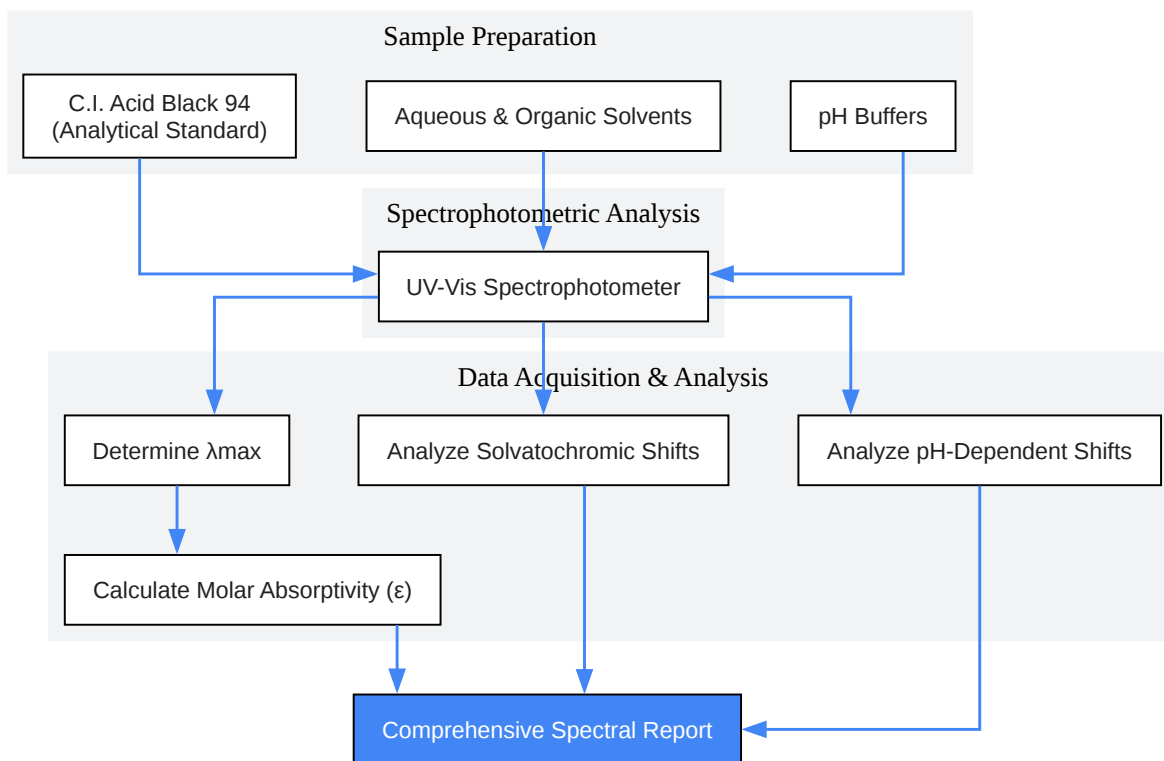
Objective: To investigate the effect of pH on the absorption spectrum of **C.I. Acid Black 94**.

Methodology:

- Materials:
 - **C.I. Acid Black 94**
 - Buffer solutions of varying pH (e.g., pH 2, 4, 6, 7, 8, 10, 12)
- Procedure:
 - Solution Preparation: Prepare solutions of **C.I. Acid Black 94** of the same concentration in each of the buffer solutions.
 - Spectrophotometric Analysis: Record the UV-Vis absorption spectrum of each solution from 200 to 800 nm, using the corresponding buffer solution as the blank.
 - Data Analysis:
 - Record the λ_{max} at each pH.
 - Observe any changes in the spectral profile, including the appearance of isosbestic points, which may indicate the presence of different ionic species of the dye.

Logical Workflow for Spectral Characterization

The following diagram illustrates the logical workflow for a comprehensive spectral characterization of **C.I. Acid Black 94**.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectral characterization of **C.I. Acid Black 94**.

Conclusion

While **C.I. Acid Black 94** is a commercially available dye with established applications, there is a significant lack of detailed, publicly accessible data on its spectral properties in solution. The experimental protocols outlined in this guide provide a systematic approach for researchers to thoroughly characterize the dye's behavior in different chemical environments. The generation of such data would be invaluable for a variety of applications, including analytical method development, studies on dye-molecule interactions, and research into dye degradation and removal processes. Further research is strongly encouraged to fill this knowledge gap.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. C.I. Acid black 94 (Technical Grade) | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Spectral Properties of C.I. Acid Black 94 in Solution: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553249#spectral-properties-of-c-i-acid-black-94-in-solution\]](https://www.benchchem.com/product/b15553249#spectral-properties-of-c-i-acid-black-94-in-solution)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com